

1-(3-Chloro-5-fluorophenyl)ethanamine molecular structure and weight

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Compound of Interest

Compound Name:	1-(3-Chloro-5-fluorophenyl)ethanamine
CAS No.:	1263284-21-4
Cat. No.:	B596752

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An In-depth Technical Guide to **1-(3-Chloro-5-fluorophenyl)ethanamine**: A Chiral Building Block for CNS-Targeted Therapeutics

Executive Summary

This technical guide provides a comprehensive scientific overview of **1-(3-Chloro-5-fluorophenyl)ethanamine**, a critical chiral building block in modern drug discovery. The document is structured to provide researchers, medicinal chemists, and drug development professionals with detailed information on its molecular structure, physicochemical properties, a robust synthetic pathway, analytical characterization methods, and its significant applications. With its specific stereochemistry, this compound serves as a key intermediate in the synthesis of enantiomerically pure Active Pharmaceutical Ingredients (APIs), particularly those targeting Central Nervous System (CNS) disorders.^[1] The guide emphasizes the causality behind methodological choices, ensuring a deep understanding of the molecule's role from bench-scale synthesis to its potential therapeutic impact.

Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical intermediate is a thorough understanding of its identity and physical characteristics. **1-(3-Chloro-5-fluorophenyl)ethanamine** is a substituted phenethylamine derivative with a chiral center, making its stereochemistry a critical aspect of its function.

Molecular Structure

The molecule consists of a benzene ring substituted at the meta positions with chlorine and fluorine atoms. An aminoethyl group is attached to position 1 of the phenyl ring. The carbon atom bonded to the phenyl ring and the amine group is a stereocenter, giving rise to two distinct enantiomers.

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Caption: 2D structure of **1-(3-Chloro-5-**

fluorophenyl)ethanamine.

Stereochemistry

The presence of a single chiral center means the molecule exists as a pair of enantiomers: (R)-**1-(3-Chloro-5-fluorophenyl)ethanamine** and (S)-**1-(3-Chloro-5-fluorophenyl)ethanamine**. In the context of drug development, isolating the desired enantiomer is paramount, as biological systems often exhibit high stereoselectivity. The specific stereochemistry of this intermediate is crucial for enhancing the efficacy and reducing the side effects of the final drug product.^[1]

Physicochemical Data Summary

The properties of the compound can vary depending on whether it is in its free base form or as a salt (e.g., hydrochloride), and whether it is a racemate or a specific enantiomer. The following table summarizes key quantitative data for the different forms.

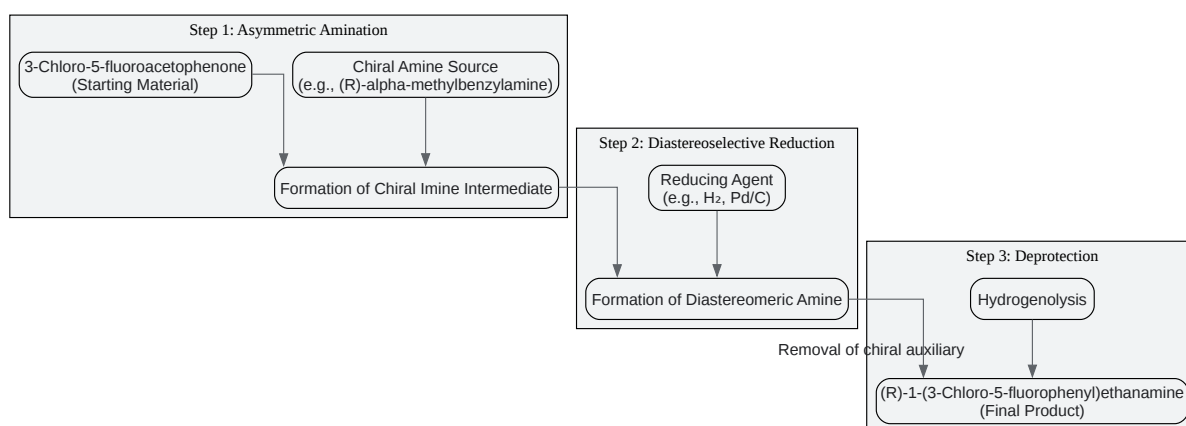
Property	Value	Source
Molecular Formula	C ₈ H ₉ ClFN	[2] [3]
Molecular Weight (Free Base)	173.61 g/mol	[3]
Molecular Weight (HCl Salt)	210.08 g/mol	[1] [4] [5]
IUPAC Name (R-enantiomer)	(1R)-1-(3-chloro-5-fluorophenyl)ethanamine	[3]
IUPAC Name (S-enantiomer)	(1S)-1-(3-chloro-5-fluorophenyl)ethanamine	[6]
CAS Number (R-enantiomer)	1217475-54-1	[3]
CAS Number (S-enantiomer)	1241678-48-7	[2]
CAS Number (R-HCl Salt)	1820574-01-3	[4]
CAS Number (S-HCl Salt)	1998701-29-3	[5] [6]
CAS Number (Racemic HCl Salt)	2203194-97-0	[7]

Synthesis and Manufacturing

While **1-(3-Chloro-5-fluorophenyl)ethanamine** is commercially available, understanding its synthesis is crucial for process development, optimization, and cost-of-goods analysis. A robust and scalable synthetic route is essential for its application in pharmaceutical manufacturing.

Proposed Synthetic Pathway: Asymmetric Reductive Amination

A highly efficient and common method for preparing chiral amines is the asymmetric reductive amination of the corresponding ketone. This approach allows for the direct formation of the desired enantiomer with high purity, avoiding costly and often lower-yield classical resolution steps. The logical workflow begins with the commercially available precursor, 3-Chloro-5-fluoroacetophenone.



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Caption: Proposed workflow for asymmetric synthesis of the target amine.

Detailed Experimental Protocol

The following protocol is a representative methodology for the synthesis of one enantiomer. The choice of chiral auxiliary and reaction conditions would be inverted to obtain the opposite enantiomer.

Objective: To synthesize (R)-**1-(3-Chloro-5-fluorophenyl)ethanamine** from 3-Chloro-5-fluoroacetophenone.

Materials:

- 3-Chloro-5-fluoroacetophenone (1.0 eq)

- (R)-(+)- α -Methylbenzylamine (1.1 eq)
- Titanium(IV) isopropoxide (1.2 eq)
- Anhydrous Ethanol (solvent)
- Palladium on Carbon (10% Pd, ~1 mol%)
- Hydrogen gas (H₂)
- Hydrochloric Acid (for salt formation/workup)
- Ethyl Acetate (for extraction)
- Sodium Sulfate (for drying)

Procedure:

- **Imine Formation:** To a solution of 3-Chloro-5-fluoroacetophenone in anhydrous ethanol, add (R)-(+)- α -Methylbenzylamine and titanium(IV) isopropoxide. Stir the mixture at room temperature for 12-18 hours to facilitate the formation of the chiral imine intermediate. The titanium catalyst acts as a Lewis acid and a dehydrating agent.
- **Diastereoselective Reduction:** Transfer the reaction mixture to a hydrogenation vessel. Add the Palladium on Carbon catalyst. Pressurize the vessel with hydrogen gas (typically 50-100 psi) and agitate at room temperature until hydrogen uptake ceases (approximately 24 hours). This step reduces the imine to the corresponding secondary amine with diastereoselectivity guided by the existing chiral center.
- **Deprotection (Hydrogenolysis):** Upon completion of the reduction, increase the temperature to 50-60°C and continue hydrogenation. This facilitates the hydrogenolysis (cleavage) of the N-benzyl bond, removing the chiral auxiliary and yielding the desired primary amine.
- **Workup and Isolation:** After cooling, filter the reaction mixture through celite to remove the palladium catalyst. Concentrate the filtrate under reduced pressure. Dissolve the residue in ethyl acetate and wash with a dilute aqueous acid solution, followed by brine. Dry the organic layer over sodium sulfate, filter, and concentrate to yield the crude product.

- Purification: The crude amine can be purified via column chromatography or by conversion to its hydrochloride salt, which can be recrystallized to high purity.

Spectroscopic and Analytical Characterization

Rigorous analytical validation is required to confirm the identity, purity, and enantiomeric excess of the synthesized compound.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Would confirm the molecular structure. Expected signals include a doublet for the methyl (CH_3) group, a quartet for the methine (CH) proton, and distinct multiplets in the aromatic region corresponding to the protons on the substituted phenyl ring. The integration of these signals should correspond to the number of protons (3H, 1H, and 3H, respectively).
 - ^{13}C NMR: Would show 8 distinct carbon signals, corresponding to the 8 carbon atoms in the molecule, confirming the overall carbon framework.[\[8\]](#)[\[9\]](#)
 - ^{19}F NMR: A singlet would be expected, confirming the presence of the single fluorine atom.
- Mass Spectrometry (MS): Electrospray ionization (ESI-MS) would show a protonated molecular ion $[\text{M}+\text{H}]^+$ at m/z corresponding to the molecular weight of the free base (174.05), confirming the mass of the compound.
- Chiral High-Performance Liquid Chromatography (HPLC): This is the gold-standard technique for determining enantiomeric purity. Using a suitable chiral stationary phase (e.g., a polysaccharide-based column), the R and S enantiomers can be separated and quantified, allowing for the precise determination of the enantiomeric excess (e.e.).

Applications in Drug Discovery and Development

The primary value of **1-(3-Chloro-5-fluorophenyl)ethanamine** lies in its role as a specialized building block for complex, high-value molecules.

Role as a Chiral Building Block

The presence of the amine functional group provides a reactive handle for a wide range of chemical transformations, such as amide bond formation, reductive aminations, and N-

alkylation reactions. Its pre-defined stereochemistry is transferred to the final API, making it a cornerstone of asymmetric synthesis strategies in the pharmaceutical industry.[1][10][11] Halogenated aromatic rings, like the one present in this molecule, are common motifs in pharmaceuticals, often contributing to improved metabolic stability and binding affinity.[12]

Therapeutic Areas of Interest

This specific building block is frequently employed in the development of novel therapeutics for Central Nervous System (CNS) disorders.[1] It serves as a key intermediate for compounds designed as selective serotonin reuptake inhibitors (SSRIs) and other neuroactive agents, where precise molecular geometry is critical for selective interaction with neurotransmitter receptors or transporters.[1]



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Caption: Logical flow from chiral intermediate to final drug product.

Safety, Handling, and Storage

Proper handling and storage are essential to maintain the integrity of the compound and ensure laboratory safety.

Hazard Identification

The hydrochloride salt of this compound is associated with the following GHS hazard classifications.

Hazard Class	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed
Skin Irritation	H315	Causes skin irritation
Eye Irritation	H319	Causes serious eye irritation
Specific Target Organ Toxicity	H335	May cause respiratory irritation

Source: BLDpharm Safety Information[5]

Recommended Handling and Storage Protocols

- Handling: Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid inhalation of dust and direct contact with skin and eyes.
- Storage: The compound should be stored in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.^[7] Recommended storage is at room temperature in a dry environment.^[5]

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